

Essential Safety and Logistical Information for Handling Nonoxynol-9

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nonoxinol

Cat. No.: B1679842

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling Nonoxynol-9, including personal protective equipment (PPE), operational plans, and disposal procedures.

Personal Protective Equipment (PPE)

When handling Nonoxynol-9, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications and Remarks
Eye Protection	Safety Goggles or Face Shield	Essential to protect against splashes, as Nonoxynol-9 can cause severe eye irritation and potential chemical burns.[1][2]
Hand Protection	Chemical-resistant gloves	Wear impervious gloves.[3] Gloves should be inspected before use and disposed of properly after handling.[3] Wash hands thoroughly after handling.[2][4]
Body Protection	Protective Clothing/Gown	Wear suitable protective clothing to prevent skin contact.[1] In case of contamination, remove and wash contaminated clothing before reuse.[5][4]
Respiratory Protection	Suitable respiratory equipment	Use in case of insufficient ventilation to avoid breathing in mist, vapor, or spray.[1][5]

Operational Plan for Handling Nonoxynol-9

A systematic approach to handling Nonoxynol-9 in a laboratory setting is critical to maintaining a safe environment.

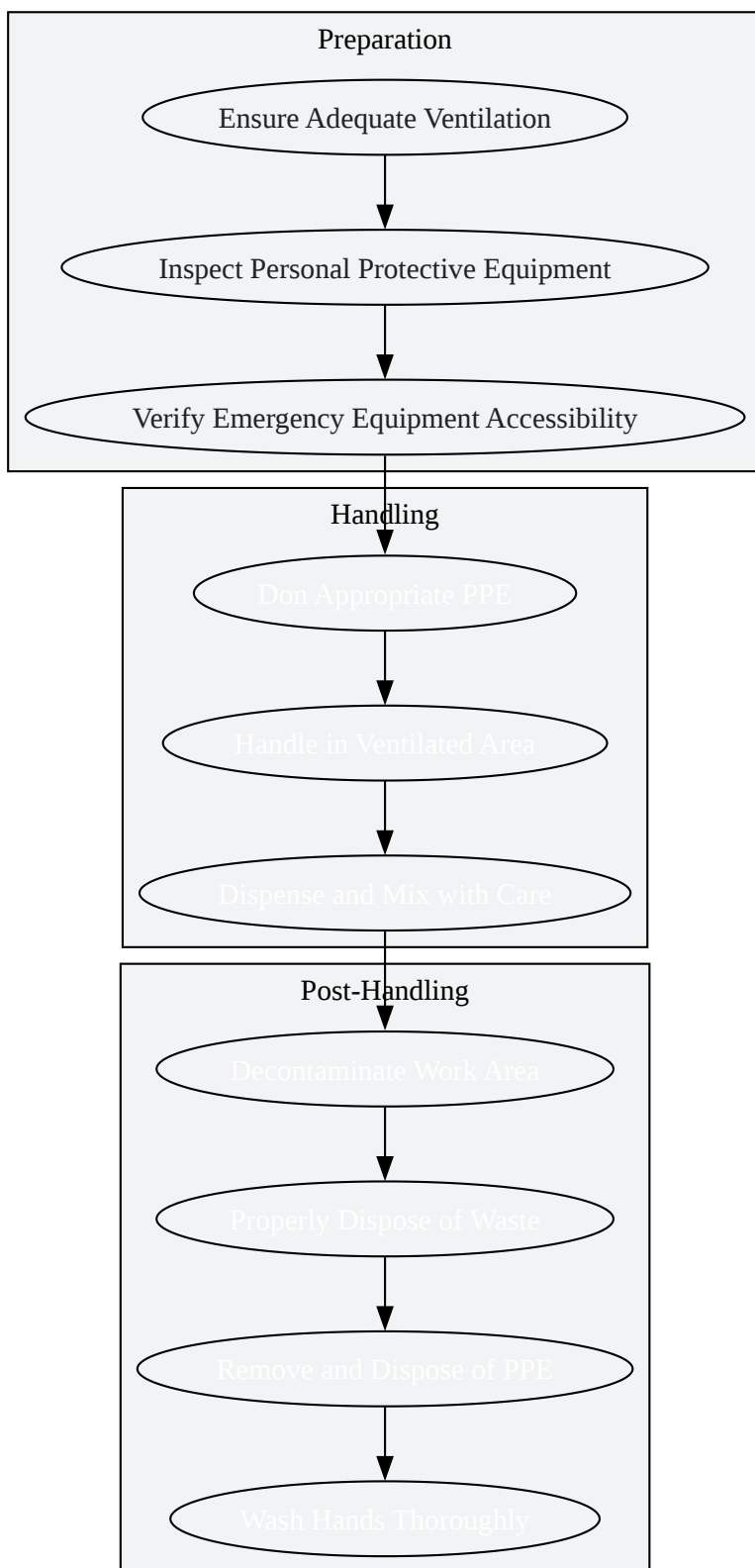
Pre-Handling Preparations

- Ventilation: Ensure adequate exhaust ventilation or other engineering controls are in place to maintain airborne concentrations of vapors below their threshold limit value.[1]
- Equipment Check: Inspect all PPE for integrity before use.

- Emergency Equipment: Confirm that safety showers and eyewash stations are readily accessible and operational.

Handling Procedures

- Avoid Contact: Do not get in eyes, on skin, or on clothing. Avoid breathing mist, gas, or vapors.[\[5\]](#)
- Dispensing: When dispensing, do so in a well-ventilated area.
- Mixing: When creating solutions, add Nonoxynol-9 to the solvent slowly to avoid splashing.
- Heating: Be aware that Nonoxynol-9 may be combustible at high temperatures.[\[1\]](#)



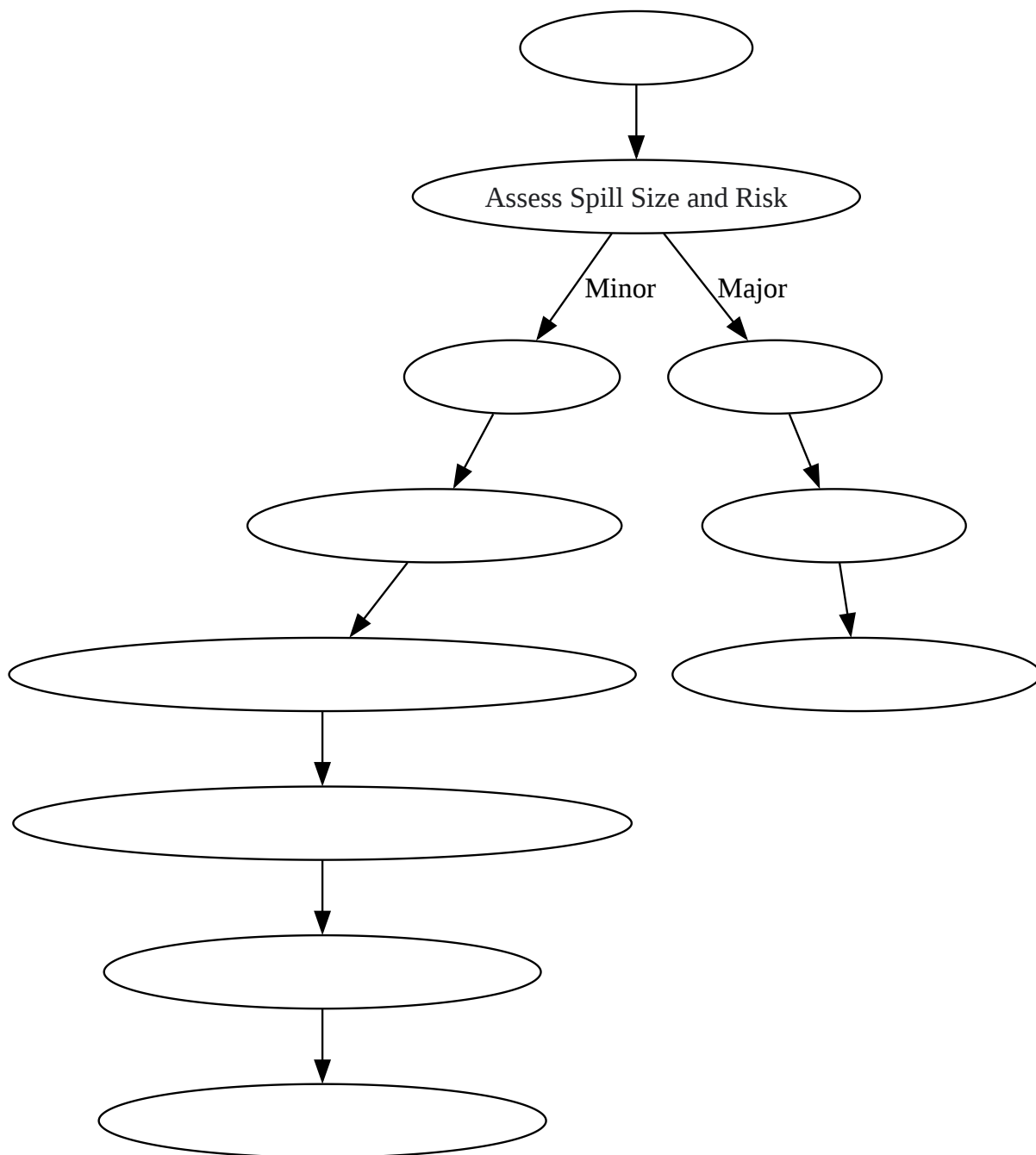
[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of Nonoxynol-9 from preparation to post-handling procedures.

Disposal Plan

Proper disposal of Nonoxynol-9 and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Disposal:** Dispose of contents and containers in accordance with all local, state, and federal governmental regulations.[\[5\]](#)
- **Contaminated PPE:** Used gloves and other disposable PPE should be collected in a designated, sealed container and disposed of as chemical waste.
- **Spills:** In the event of a spill, use personal protective equipment.[\[3\]](#) For large spills, evacuate personnel to a safe area.



[Click to download full resolution via product page](#)

Caption: Decision-making process for responding to a Nonoxynol-9 spill.

Quantitative Data Summary

The following table provides a summary of relevant quantitative data for Nonoxynol-9.

Data Point	Value	Species	Reference
Oral LD50	1410 mg/kg	Rat	[1]
Oral LD50	4290 mg/kg	Mouse	[1]
Dermal LD50	2830 mg/kg	Rabbit	[1]
Flash Point	279°C (534.2°F)	Open Cup	[1]

First-Aid Procedures

Immediate and appropriate first-aid is critical in the event of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Get medical attention immediately.[2]
- Skin Contact: In case of contact, immediately flush skin with plenty of water.[5] Remove contaminated clothing and shoes. Get medical attention if irritation develops.[2][5]
- Inhalation: If inhaled, remove to fresh air.[2][5] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting unless directed to do so by medical personnel.[2] Never give anything by mouth to an unconscious person.[1][2] If large quantities of this material are swallowed, call a physician immediately.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hmdb.ca [hmdb.ca]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. NONOXYNOL 9 Safety Data Sheets(SDS) lookchem [lookchem.com]
- 4. Page loading... [wap.guidechem.com]
- 5. integraclear.com [integraclear.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Nonoxynol-9]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679842#personal-protective-equipment-for-handling-nonoxinol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com